An In-depth Technical Guide to 4-(3-methylphenoxy)-N-(2-phenylethyl)butanamide

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Compound of Interest

Compound Name:	*4-(3-methylphenoxy)-N-(2-phenylethyl)butanamide*
CAS No.:	*432519-88-5*
Cat. No.:	*B2978660*

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Abstract

This technical guide provides a comprehensive overview of the novel chemical entity **4-(3-methylphenoxy)-N-(2-phenylethyl)butanamide**. As this compound is not extensively cataloged, this document serves as a foundational reference for researchers, scientists, and drug development professionals. It outlines a proposed synthetic pathway, detailed protocols for its synthesis and characterization, predicted physicochemical properties, and an exploration of its potential biological activities based on the analysis of its constituent chemical motifs. This guide is structured to provide both theoretical grounding and practical, actionable insights for the scientific community.

Introduction and Chemical Identity

4-(3-methylphenoxy)-N-(2-phenylethyl)butanamide is a secondary amide characterized by a butanamide backbone linking a 3-methylphenoxy group and a 2-phenylethyl group. The structure combines a phenoxyalkanoic acid-like moiety with a phenethylamine-like moiety, suggesting a potential for diverse biological interactions. The phenoxyacetamide core is a

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known scaffold in medicinal chemistry, associated with a range of activities including anticancer, anti-inflammatory, and antioxidant effects.[1][2] The N-phenylethyl group is also present in numerous bioactive compounds. Given the absence of a registered CAS number, this guide will utilize its systematic IUPAC name and other standard chemical identifiers derived from its structure.

Identifiers and Chemical Structure

Identifier	Value
IUPAC Name	4-(3-methylphenoxy)-N-(2-phenylethyl)butanamide
Molecular Formula	C19H23NO2
Molecular Weight	297.39 g/mol
Canonical SMILES	Cc1cccc(c1)OCCCC(=O)NCCc2ccccc2
InChI Key	(Predicted)
CAS Number	Not available

Proposed Synthesis and Mechanism

The synthesis of **4-(3-methylphenoxy)-N-(2-phenylethyl)butanamide** can be logically approached through a two-step process: first, the synthesis of the carboxylic acid intermediate, 4-(3-methylphenoxy)butanoic acid, followed by an amide coupling reaction with 2-phenylethylamine. This approach allows for the purification of the intermediate, ensuring a higher purity of the final product.

Synthesis of 4-(3-methylphenoxy)butanoic acid

A Williamson ether synthesis is the proposed method for creating the ether linkage. This involves the reaction of 3-methylphenol with a suitable 4-halobutanoate ester, followed by hydrolysis of the ester to yield the carboxylic acid.

Experimental Protocol: Synthesis of 4-(3-methylphenoxy)butanoic acid

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- Reaction Setup: To a solution of 3-methylphenol (1.0 eq) in a suitable solvent such as acetone or DMF, add potassium carbonate (1.5 eq) as a base.
- Addition of Alkyl Halide: Add ethyl 4-bromobutanoate (1.1 eq) to the mixture.
- Reaction Conditions: Heat the mixture to reflux and stir for 12-24 hours, monitoring the reaction progress by Thin Layer Chromatography (TLC).
- Workup and Extraction: After completion, cool the reaction mixture, filter off the inorganic salts, and evaporate the solvent under reduced pressure. Dissolve the residue in a suitable organic solvent like ethyl acetate and wash with water and brine.
- Ester Hydrolysis: Dissolve the crude ethyl 4-(3-methylphenoxy)butanoate in a mixture of ethanol and water. Add sodium hydroxide (2.0 eq) and stir at room temperature until the ester is fully hydrolyzed (monitored by TLC).
- Acidification and Isolation: Remove the ethanol under reduced pressure and wash the aqueous layer with diethyl ether to remove any unreacted starting material. Acidify the aqueous layer with 2M HCl to precipitate the product.
- Purification: Collect the solid by filtration, wash with cold water, and dry under vacuum to yield 4-(3-methylphenoxy)butanoic acid. The product can be further purified by recrystallization.

Amide Coupling Reaction

The final step involves the formation of the amide bond between 4-(3-methylphenoxy)butanoic acid and 2-phenylethylamine. The use of a coupling agent such as N,N'-dicyclohexylcarbodiimide (DCC) or 1-ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC) is recommended to facilitate this reaction under mild conditions, which prevents the acid-base reaction between the carboxylic acid and the amine.[3][4] EDC is often preferred as its urea byproduct is water-soluble, simplifying purification.[5]

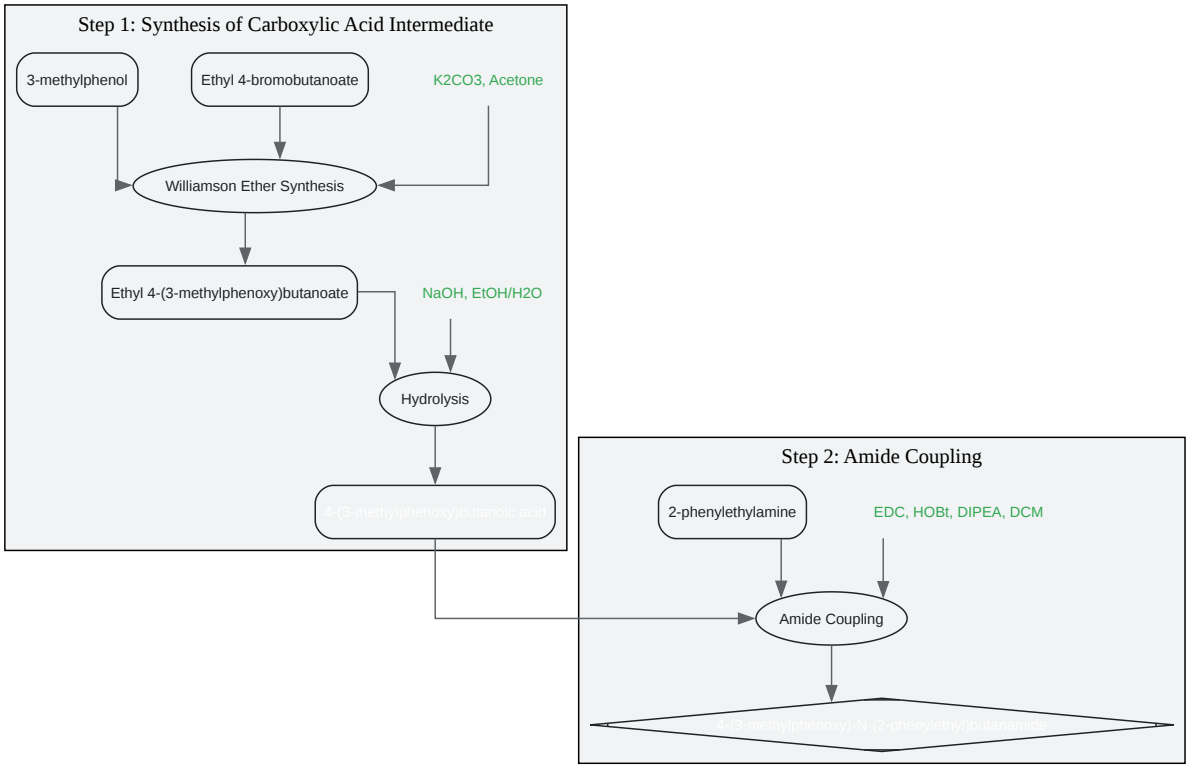
Experimental Protocol: Synthesis of **4-(3-methylphenoxy)-N-(2-phenylethyl)butanamide** using EDC

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- Reaction Setup: Dissolve 4-(3-methylphenoxy)butanoic acid (1.0 eq) in a suitable aprotic solvent such as dichloromethane (DCM) or N,N-dimethylformamide (DMF).
- Addition of Reagents: Add 2-phenylethylamine (1.0 eq), 1-hydroxybenzotriazole (HOBt) (1.1 eq), and a tertiary amine base such as N,N-diisopropylethylamine (DIPEA) (1.5 eq) to the solution.
- Initiation of Coupling: Cool the mixture to 0 °C in an ice bath and add EDC hydrochloride (1.2 eq) portion-wise.
- Reaction Conditions: Allow the reaction to warm to room temperature and stir for 12-18 hours. Monitor the reaction progress by TLC.
- Workup and Extraction: Upon completion, dilute the reaction mixture with DCM and wash sequentially with 1M HCl, saturated sodium bicarbonate solution, and brine.
- Purification: Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. The crude product can be purified by column chromatography on silica gel using a hexane/ethyl acetate gradient to yield the final product.

Synthesis Workflow Diagram

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Caption: Proposed two-step synthesis of the target compound.

Analytical Characterization

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The structural confirmation of the synthesized **4-(3-methylphenoxy)-N-(2-phenylethyl)butanamide** would rely on a combination of standard spectroscopic techniques.

Infrared (IR) Spectroscopy

The IR spectrum is expected to show characteristic peaks for the amide functional group.[6][7]

- N-H Stretch: A sharp to moderately broad peak around 3300 cm^{-1}, characteristic of a secondary amide.[7]
- C=O Stretch (Amide I band): A strong absorption band between 1630-1680 cm^{-1}.[6]
- N-H Bend (Amide II band): A peak in the region of 1510-1570 cm^{-1}.[6]
- C-O-C Stretch: Aromatic ether stretching vibrations are expected around 1250 cm^{-1}.
- Aromatic C-H Stretch: Peaks above 3000 cm^{-1}.
- Aliphatic C-H Stretch: Peaks below 3000 cm^{-1}.

Nuclear Magnetic Resonance (NMR) Spectroscopy

The ^1H NMR spectrum will provide detailed information about the proton environment. Due to restricted rotation around the C-N amide bond, some signals may appear broadened.[8]

- Aromatic Protons: Multiple signals in the range of 6.7-7.4 ppm.
- Amide N-H Proton: A broad singlet or triplet typically downfield, around 7.5-8.5 ppm.
- -O-CH_2- Protons: A triplet around 4.0 ppm.
- -N-CH_2- Protons: A quartet around 3.5 ppm.
- -CH_2-CH_2- Protons (Phenylethyl): A triplet around 2.8 ppm.
- -O-CH_2-CH_2-CH_2- Protons: A multiplet around 2.2 ppm.
- Ar-CH_3 Protons: A singlet around 2.3 ppm.

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The ^{13}C NMR spectrum will show distinct signals for each carbon atom in the molecule.

Mass Spectrometry (MS)

Mass spectrometric analysis, particularly with electrospray ionization (ESI), is expected to show a prominent protonated molecular ion $[M+H]^+$. A characteristic fragmentation pattern for amides is the cleavage of the amide bond (N-CO), which can be a key diagnostic feature.[9]

Physicochemical Properties and In Silico ADME Profile

Predictive computational models are essential for early-stage drug discovery to estimate the pharmacokinetic properties of novel compounds.[10] These in silico tools can provide insights into a compound's absorption, distribution, metabolism, and excretion (ADME) profile.[11][12]

Property	Predicted Value	Significance
LogP (o/w)	~3.5 - 4.5	Indicates good lipophilicity, suggesting potential for good membrane permeability but possibly lower aqueous solubility.[10]
Topological Polar Surface Area (TPSA)	~38.3 Å²	Suggests good potential for oral bioavailability and cell permeation.
Hydrogen Bond Donors	1	
Hydrogen Bond Acceptors	2	
Rotatable Bonds	8	Indicates a degree of conformational flexibility.

Potential Biological Applications and Future Directions

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While no specific biological data exists for **4-(3-methylphenoxy)-N-(2-phenylethyl)butanamide**, the structural motifs present suggest several avenues for investigation.

- Anticancer and Antioxidant Activity: Phenoxyacetamide derivatives have been reported to possess antioxidant and anticancer properties.[1][13] The synthesized compound could be screened for its cytotoxic effects on various cancer cell lines and its ability to scavenge free radicals.
- Monoamine Oxidase (MAO) Inhibition: Structurally related phenoxyacetamide analogues have been identified as potent inhibitors of MAO-A and MAO-B, enzymes implicated in neurological disorders such as depression and Parkinson's disease.[14]
- Insecticidal Activity: Certain phenoxyacetamide derivatives have shown promising insecticidal activity.[2][15]

Future research should focus on the synthesis and purification of this compound, followed by comprehensive in vitro and in vivo studies to validate these predicted activities and explore its therapeutic potential.

Conclusion

4-(3-methylphenoxy)-N-(2-phenylethyl)butanamide represents a novel chemical entity with potential for further scientific exploration. This guide provides a robust theoretical framework for its synthesis, characterization, and potential applications. The detailed protocols and predictive data herein are intended to serve as a valuable resource for researchers in medicinal chemistry and drug discovery, facilitating the advancement of this and related compounds from theoretical constructs to tangible research assets.

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